

Navigating the Safety Landscape of 3-Isopropoxypropanenitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Isopropoxypropanenitrile

Cat. No.: B090267

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3-Isopropoxypropanenitrile** (CAS No. 110-47-4). Designed for laboratory and drug development settings, this document synthesizes critical information from multiple safety data sheets (SDS) and chemical databases to ensure safe handling, storage, and emergency response.

Core Safety & Physical Data

Quantitative data regarding the physical, chemical, and toxicological properties of **3-Isopropoxypropanenitrile** are summarized below for clear reference and comparison.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO	[1]
Molecular Weight	113.16 g/mol	[1][2]
Appearance	Light yellow liquid	[3]
Flash Point	75 °C (167 °F)	[1]
Boiling Point/Range	150 °C / 302 °F	[3]
Melting Point/Range	-65 °C / -85 °F	[3]
Specific Gravity	0.840	[3]
Vapor Pressure	28.1 mbar @ 50 °C	[3]
Vapor Density	4.04	[3]

GHS Hazard Classification and Statements

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Hazardous to the aquatic environment, short-term (acute)	Category 2	H401: Toxic to aquatic life
Hazardous to the aquatic environment, long-term (chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects

Sources:[\[1\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

While specific experimental protocols for this compound are not detailed in standard safety data sheets, the following sections outline the necessary procedures for safe handling and emergency response based on aggregated SDS information.

Standard Handling Protocol

Objective: To outline the standard procedure for handling **3-Isopropoxypropanenitrile** to minimize exposure and risk.

Materials:

- **3-Isopropoxypropanenitrile**
- Appropriate chemical-resistant gloves (e.g., nitrile rubber)
- Safety goggles or face shield
- Laboratory coat or chemical-resistant apron
- Calibrated chemical fume hood
- Tightly sealed, properly labeled storage container

Procedure:

- Preparation: Ensure a certified chemical fume hood is operational.[1] Don personal protective equipment (PPE), including gloves, eye protection, and a lab coat, before handling the chemical.[1][6] An eyewash station and safety shower must be readily accessible.[1]
- Handling: Conduct all transfers and manipulations of **3-Isopropoxypropanenitrile** within the chemical fume hood to avoid inhalation of vapors.[1][6] Avoid contact with skin and eyes.[3] Use spark-proof tools and avoid sources of ignition such as open flames, hot surfaces, and static discharge.[3][4]
- Storage: Store the chemical in its original, tightly closed container in a cool, dry, and well-ventilated area.[1][4] Keep away from heat, sparks, open flames, and incompatible materials.[1][4] This compound may form peroxides, so it should be stored accordingly.[2]
- Disposal: Dispose of waste material and empty containers in accordance with all local, regional, national, and international regulations.[4] Do not allow the product to enter drains.[4]

Emergency Response Protocols

Objective: To provide clear, actionable steps in the event of an exposure or spill.

1. First Aid Measures:

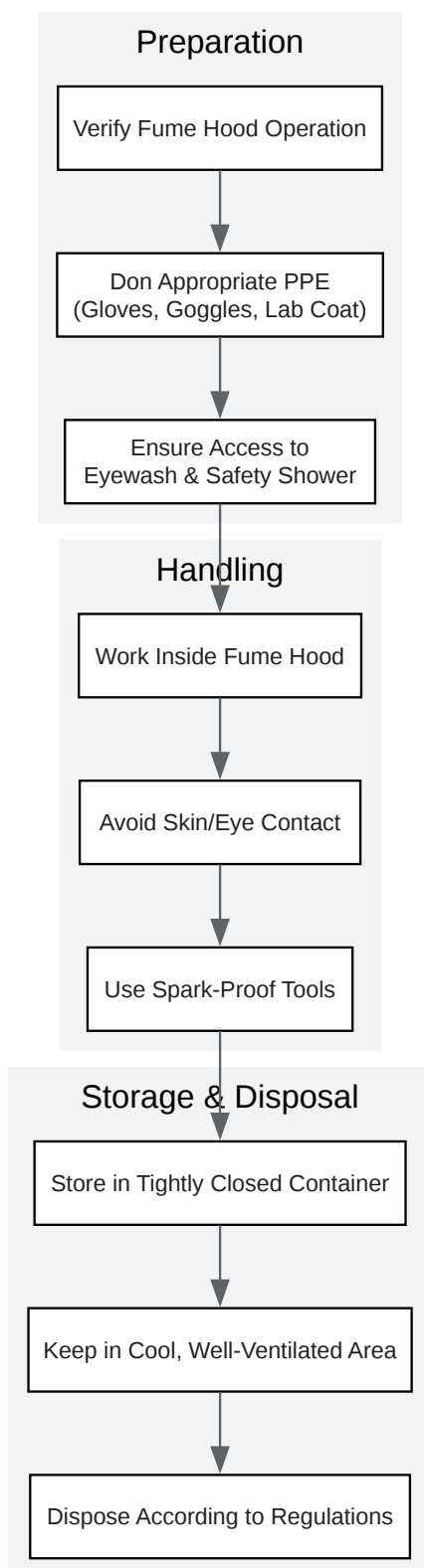
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] If breathing becomes difficult or if you feel unwell, call a POISON CENTER or doctor.[1][4]
- Skin Contact: If on skin, wash with plenty of soap and water.[1] Remove contaminated clothing immediately and wash it before reuse.[3][6] If skin irritation occurs, seek medical advice.[1]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[1][3] If eye irritation persists, get medical attention.[6]
- Ingestion: If swallowed, call a POISON CENTER or doctor immediately if you feel unwell.[1][4] Rinse mouth with water.[4] Do NOT induce vomiting.[1][3]

2. Accidental Release Measures:

- Personal Precautions: For a spill, avoid breathing vapors and ensure adequate ventilation.[4][6] Evacuate unnecessary personnel from the area.[4] Wear appropriate personal protective equipment, including respiratory protection.[1]
- Environmental Precautions: Prevent the chemical from entering drains, surface water, or the ground water system.[4]
- Containment and Cleaning: Absorb the spill with an inert material (e.g., sand, dry chemical) and place it in a suitable container for disposal.[4] Use non-sparking tools to collect the material.[3][6]

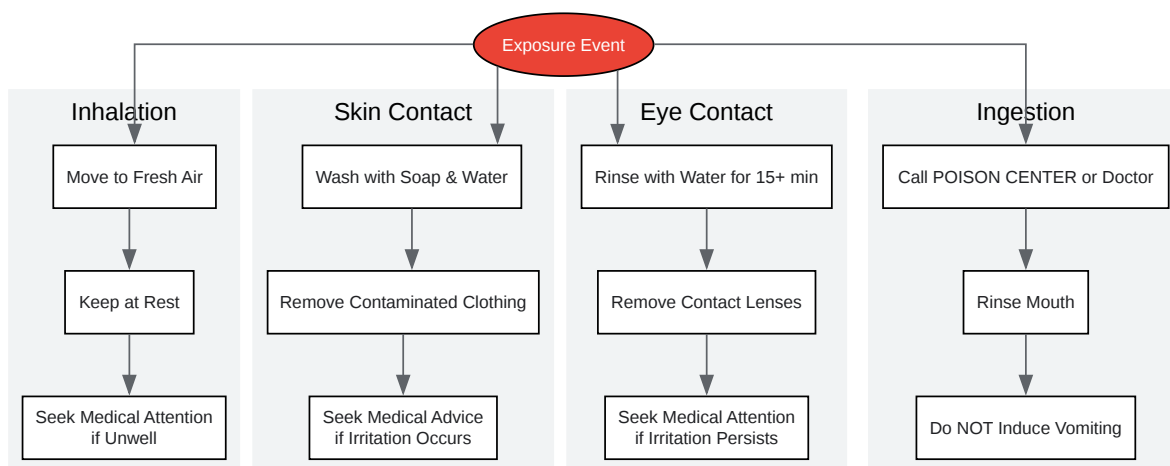
Visualizing Safety Workflows

To further clarify the logical relationships in handling and emergency procedures, the following diagrams are provided.



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Caption: Workflow for the safe handling of **3-Isopropoxypropanenitrile**.



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Caption: First aid procedures for exposure to **3-Isopropoxypropanenitrile**.

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